

The Physicochemical Profile of 2-Nitrophenyl Phenyl Sulfide: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitrophenyl phenyl sulfide

Cat. No.: B057185

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This technical guide provides an in-depth overview of the solubility and appearance of **2-Nitrophenyl phenyl sulfide** (CAS No. 1144-83-8), a key intermediate in pharmaceutical research. This document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on the compound's physical properties and methodologies for its synthesis and solubility determination.

Core Physical Properties

2-Nitrophenyl phenyl sulfide is an organic sulfur compound that presents as a solid at room temperature. Its appearance is consistently described as a crystalline powder, with coloration ranging from pale yellow to yellowish-brown or light orange to yellow-green.^{[1][2][3]}

Quantitative Data Summary

A comprehensive summary of the available quantitative data for **2-Nitrophenyl phenyl sulfide** is presented in the table below. While specific quantitative solubility values are not widely published, its qualitative solubility in various solvents has been documented.

Property	Value
Appearance	Pale yellow to yellowish-brown crystal or light orange to yellow to green powder/crystal.[1][2][3]
Molecular Formula	C ₁₂ H ₉ NO ₂ S
Molecular Weight	231.27 g/mol
Melting Point	78-82 °C
Solubility in Water	Insoluble[1]
Solubility in Organic Solvents	- Toluene: Soluble[2][3] - Chloroform: Sparingly soluble[4] - Methanol: Slightly soluble[4]

Experimental Protocols

Detailed methodologies for the synthesis and a general protocol for the determination of solubility are provided below. These protocols are foundational for the practical application and study of **2-Nitrophenyl phenyl sulfide**.

Synthesis of 2-Nitrophenyl Phenyl Sulfide

A common and effective method for the synthesis of **2-Nitrophenyl phenyl sulfide** involves the nucleophilic aromatic substitution reaction between thiophenol and 1-chloro-2-nitrobenzene.

Materials:

- Thiophenol (benzenethiol)
- Potassium hydroxide (KOH)
- 1-Chloro-2-nitrobenzene
- Dimethyl sulfoxide (DMSO)
- Ethyl ether

- Anhydrous sodium sulfate (Na_2SO_4)
- Water

Procedure:

- In a suitable reaction vessel, dissolve 11.0 g (0.1 mol) of thiophenol and 5.6 g (0.1 mol) of potassium hydroxide in 30 mL of DMSO.
- Stir the resulting mixture at room temperature for 30 minutes.
- Add a solution of 15.7 g (0.1 mol) of 1-chloro-2-nitrobenzene in 10 mL of DMSO dropwise to the reaction mixture over a period of 5 minutes.
- Heat the mixture to 90°C and maintain stirring for 5 hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into 200 mL of water.
- Extract the aqueous mixture with ethyl ether (3 x 50 mL).
- Combine the organic extracts and wash them with water (5 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the **2-Nitrophenyl phenyl sulfide** product as a yellow powder. This procedure has been reported to yield the product in 96% purity.

Determination of Qualitative Solubility

The following is a general protocol to determine the solubility of a solid organic compound like **2-Nitrophenyl phenyl sulfide** in various solvents.

Materials:

- **2-Nitrophenyl phenyl sulfide**

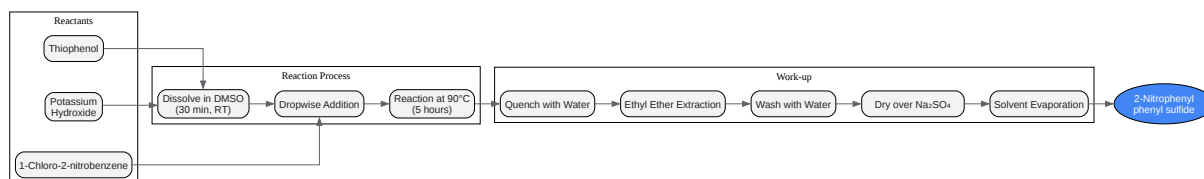
- A selection of solvents (e.g., water, toluene, chloroform, methanol)
- Small test tubes
- Spatula
- Vortex mixer (optional)

Procedure:

- Place approximately 25 mg of **2-Nitrophenyl phenyl sulfide** into a small test tube.
- Add 0.75 mL of the desired solvent to the test tube in small portions.
- After each addition, vigorously shake the test tube for at least 30 seconds. A vortex mixer can be used for more consistent agitation.
- Visually inspect the solution to determine if the solid has dissolved. The compound is considered:
 - Soluble: if the solid completely dissolves.
 - Slightly or Sparingly Soluble: if a noticeable amount of the solid dissolves, but some remains undissolved.
 - Insoluble: if no significant amount of the solid dissolves.
- Record the observations for each solvent tested.

Visualizing Methodologies and Mechanisms

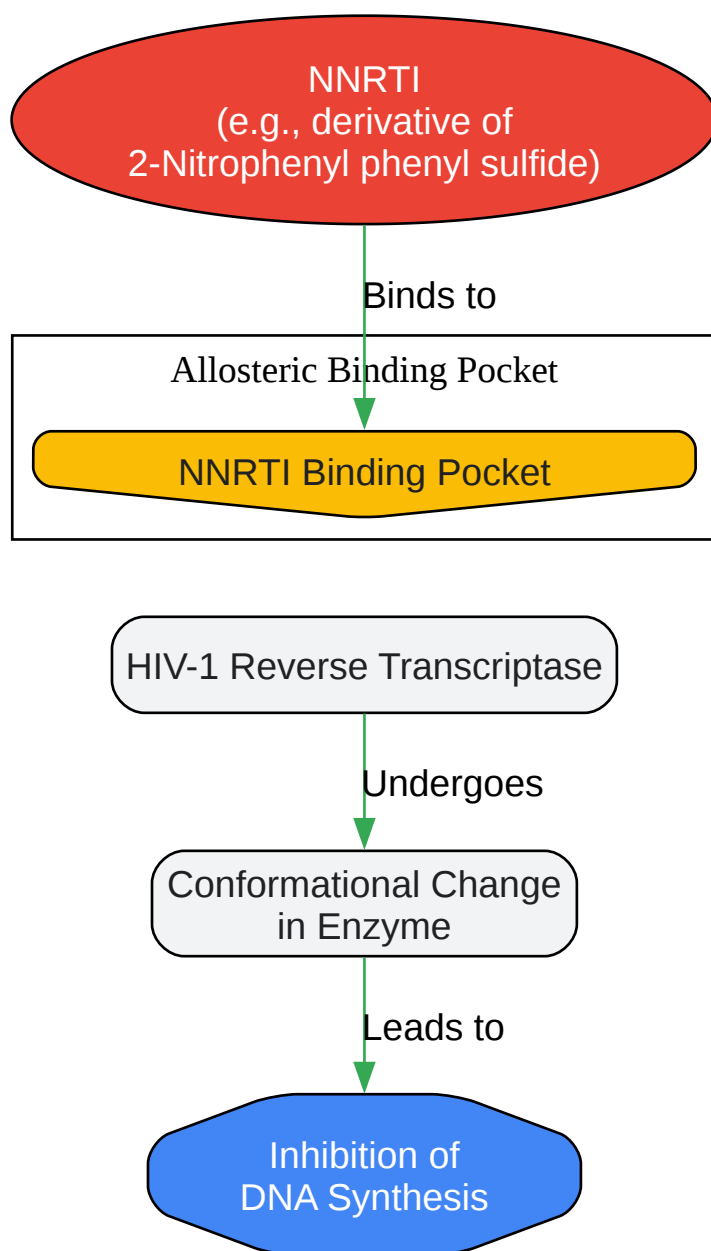
To further elucidate the experimental and conceptual frameworks surrounding **2-Nitrophenyl phenyl sulfide**, the following diagrams are provided.



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*A streamlined workflow for the synthesis of **2-Nitrophenyl phenyl sulfide**.*

2-Nitrophenyl phenyl sulfide serves as a precursor in the development of non-nucleoside reverse transcriptase inhibitors (NNRTIs) for HIV-1. The following diagram illustrates the general mechanism of action for NNRTIs.



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The mechanism of action for Non-Nucleoside Reverse Transcriptase Inhibitors.

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- To cite this document: BenchChem. [The Physicochemical Profile of 2-Nitrophenyl Phenyl Sulfide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057185#solubility-and-appearance-of-2-nitrophenyl-phenyl-sulfide]

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